

A Technical Guide to 3-(Trimethoxysilyl)propyl methacrylate (TMSPMA)

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Compound of Interest

Compound Name: *Einecs 288-357-0*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of 3-(Trimethoxysilyl)propyl methacrylate (TMSPMA), a versatile organosilane compound.

TMSPMA is widely utilized as a coupling agent, monomer, and surface modifier in the development of advanced materials for various applications, including in the biomedical and pharmaceutical fields.^{[1][2][3]} Its bifunctional nature, featuring a polymerizable methacrylate group and a hydrolyzable trimethoxysilyl group, allows for the covalent linkage of organic polymers to inorganic substrates.^{[1][4]}

Core Physical and Chemical Properties

TMSPMA is a clear, colorless to faint yellow liquid with a mild, sweet odor.^{[1][4][5]} It is a combustible liquid that is sensitive to light and heat.^{[2][4]} The compound is reactive and can readily form bonds with both organic and inorganic materials.^[1] Upon exposure to moisture, TMSPMA can hydrolyze, releasing flammable methyl alcohol.^[6]

Identification and Structure

- IUPAC Name: 3-trimethoxysilylpropyl 2-methylprop-2-enoate^[7]
- Synonyms: γ-Methacryloxypropyltrimethoxysilane, [3-(Methacryloyloxy)propyl]trimethoxysilane, Silane A-174^{[2][8]}
- CAS Number: 2530-85-0^{[1][2][7]}

- Molecular Formula: C₁₀H₂₀O₅Si[1][7]

Quantitative Data Summary

The following tables summarize the key physical, chemical, and safety-related properties of TMSPMA.

Physical Property	Value	Reference
Molecular Weight	248.35 g/mol	[7]
Appearance	Clear, colorless to faint yellow liquid	[1]
Odor	Mild, sweet	[4]
Density	1.045 g/mL at 25 °C	[2][7]
Boiling Point	190 °C	[2][7]
Refractive Index	n _{20/D} 1.431	[2]

Chemical & Safety Properties	Value	Reference
Assay	98%	[2]
Flash Point	92 °C (198 °F) - closed cup	[2][7]
Autoignition Temperature	265 °C (509 °F)	[7]
Solubility	Soluble in acetone, benzene, ether, methanol, and hydrocarbons	[7]
Storage Temperature	2–8 °C, protected from moisture	

Experimental Protocols and Methodologies

Detailed experimental protocols for the determination of all physical and chemical properties are extensive. However, this section outlines the general principles and common methodologies employed in the characterization of TMSPMA and materials derived from it.

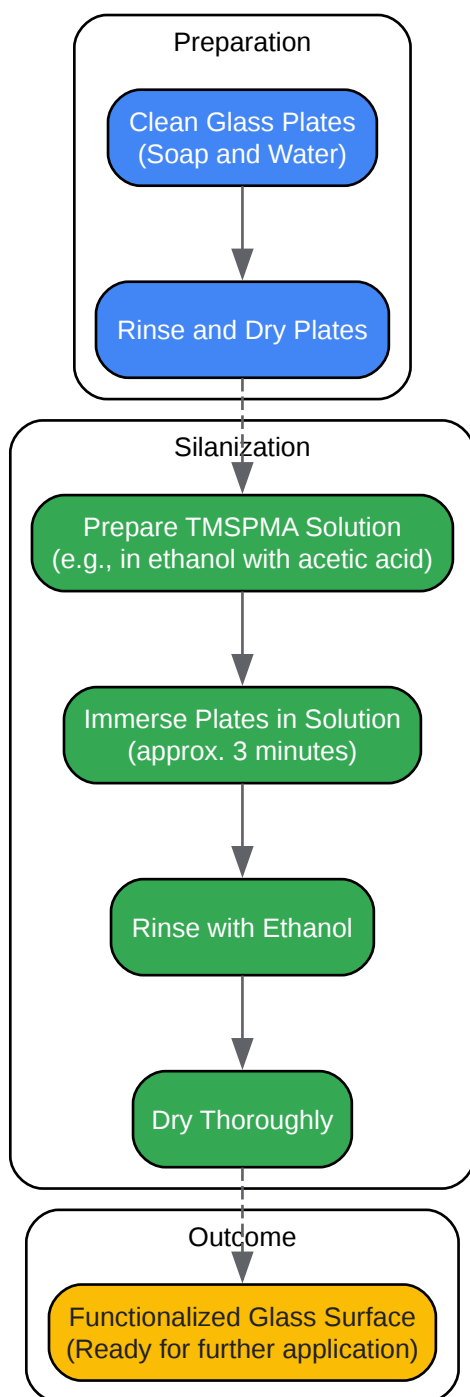
Characterization of TMSPMA-Modified Materials

The versatile reactivity of TMSPMA allows for its incorporation into a wide array of materials, from polymer composites to surface coatings. The characterization of these materials often involves a combination of spectroscopic, thermal, and mechanical analyses.

- **Fourier-Transform Infrared Spectroscopy (FTIR):** This technique is used to confirm the chemical structure and incorporation of TMSPMA into a polymer matrix. For instance, in the synthesis of porous copolymers, the presence of TMSPMA is confirmed by bands at 1056-1055 cm^{-1} which are associated with the asymmetrical Si–O–C stretching vibrations.[\[9\]](#)
- **Thermogravimetric Analysis (TGA):** TGA is employed to assess the thermal stability of TMSPMA-containing polymers. The analysis of poly(methyl methacrylate)/hydroxyapatite composites treated with TMSPMA involves heating the sample at a constant rate in a nitrogen atmosphere to determine the degradation temperatures.[\[10\]](#)
- **Differential Scanning Calorimetry (DSC):** DSC is used to determine the thermal transitions of polymers, such as the glass transition temperature, which can be influenced by the incorporation of TMSPMA.[\[9\]](#)
- **Mechanical Testing:** For composite materials, such as those used in dental applications, mechanical properties like flexural strength and modulus are evaluated. These tests are often performed according to ASTM standards, such as ASTM D790.[\[10\]](#)

Workflow for Surface Modification of Glass Substrates

TMSPMA is frequently used to functionalize glass surfaces to enhance the adhesion of subsequent coatings or biological materials. A typical workflow for this process is outlined below.



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A generalized workflow for the surface modification of glass plates using TMSPMA.

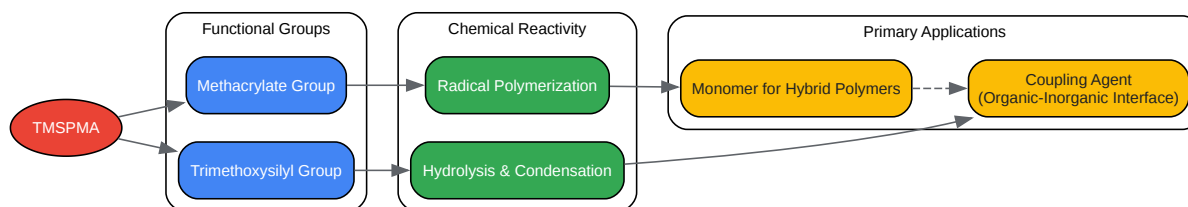
Applications in Research and Drug Development

The unique properties of TMSPMA make it a valuable tool for researchers and professionals in drug development. Its ability to act as a molecular bridge between different material phases has led to its use in a variety of advanced applications.

- **Dental Restorative Materials:** TMSPMA is used as a coupling agent in dental composites to improve the adhesion between inorganic fillers, such as silica nanoparticles, and the organic resin matrix.^[2] This enhances the mechanical properties and durability of the restorative material.
- **Tissue Engineering:** In tissue engineering, TMSPMA can be used as a linker molecule to synthesize scaffolds.^[2] For example, it has been used to create hybrids with polyhedral oligomeric silsesquioxane (POSS) for potential tissue engineering applications.^[2]
- **Drug Delivery:** The modification of surfaces and nanoparticles with TMSPMA can be explored for controlled drug delivery systems. Its use in acrylate-based pressure-sensitive adhesives for transdermal drug delivery is an area of active research.^[11]
- **Biomedical Applications:** TMSPMA has been used to attach cells and biological sections to glass slides for analysis, providing a more durable attachment than traditional methods. It is also a component in the synthesis of polymer electrolytes for lithium-ion batteries, which can have applications in medical devices.^[2]

Logical Relationship of TMSPMA's Bifunctionality to its Applications

The core utility of TMSPMA stems from its dual chemical reactivity. The following diagram illustrates how its methacrylate and trimethoxysilyl functional groups enable its primary applications as a coupling agent and a monomer for hybrid materials.



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The relationship between TMSPMA's functional groups and its primary applications.

Safety and Handling

TMSPMA is a combustible liquid and should be handled with care.[2][6] It can cause irritation to the eyes, skin, and respiratory tract.[6] When handling TMSPMA, appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn.[6] The material should be stored in a cool, dry, and well-ventilated area, away from sources of ignition and protected from moisture.[6] Upon contact with water or humid air, TMSPMA can release methanol, which is a cumulative poison.[6]

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- To cite this document: BenchChem. [A Technical Guide to 3-(Trimethoxysilyl)propyl methacrylate (TMSPMA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15178542#physical-and-chemical-properties-of-tmbspma]

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